

Synthesis of 2-Fluoro-3-hydroxy-6-methylbenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Fluoro-3-hydroxy-6-methylbenzoic acid

CAS No.: 1268718-24-6

Cat. No.: B577895

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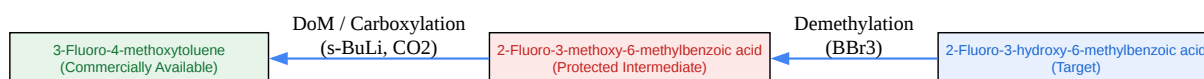
Executive Summary

- Target Molecule: **2-Fluoro-3-hydroxy-6-methylbenzoic acid**[\[1\]](#)[\[2\]](#)[\[3\]](#)
- CAS Number: 1268718-24-6[\[1\]](#)[\[2\]](#)
- Molecular Formula: C₈H₇FO₃
- Molecular Weight: 170.14 g/mol
- Core Application: Key intermediate for pyrazolopyridine-based B-Raf inhibitors (e.g., in polycystic kidney disease and oncology pipelines).
- Primary Pathway: Directed Ortho Metalation (DoM) of 3-fluoro-4-methoxytoluene followed by ether cleavage.

Retrosynthetic Analysis

The synthesis leverages the directing power of the fluorine substituent to install the carboxylic acid moiety with high regiocontrol.

- Disconnection: The C1–COOH bond is formed via electrophilic quench of an aryl-lithium species.
- Precursor: 3-Fluoro-4-methoxytoluene (also known as 4-methoxy-3-fluorotoluene).
- Logic: The fluorine atom at position 3 and the methyl group at position 1 cooperatively direct lithiation to the sterically crowded but electronically activated C2 position (which corresponds to C6 in the final benzoic acid numbering).



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Figure 1: Retrosynthetic logic flow from target acid to commercial starting material.

Detailed Synthesis Protocol

Route Overview

Step	Reaction Type	Reagents	Conditions	Yield (Est.)
1	Directed Ortho Metalation (DoM)	s-BuLi (or n-BuLi/TMEDA), CO ₂	THF, -78°C	65–75%
2	Ether Cleavage (Demethylation)	BBr ₃ (Boron Tribromide)	DCM, 0°C → RT	85–92%

Step 1: Synthesis of 2-Fluoro-3-methoxy-6-methylbenzoic Acid

This step utilizes the strong ortho-directing ability of the fluorine atom to install the carboxyl group. Although the position between the fluorine and methyl groups appears sterically

hindered, the coordination of lithium to fluorine facilitates deprotonation at this specific site.

Reagents & Materials

- Substrate: 3-Fluoro-4-methoxytoluene (1.0 eq)
- Base: sec-Butyllithium (1.4 M in cyclohexane, 1.1 eq) OR n-Butyllithium (2.5 M) with TMEDA (1.1 eq).
- Solvent: Anhydrous THF (Tetrahydrofuran).
- Electrophile: Dry Ice (Solid CO₂), excess.
- Quench: 2N HCl.

Protocol

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and temperature probe.
- Solvation: Charge the flask with 3-Fluoro-4-methoxytoluene (e.g., 5.0 g, 35.7 mmol) and anhydrous THF (50 mL). Cool the solution to -78°C using a dry ice/acetone bath.
- Lithiation: Add sec-BuLi (28 mL, 39.2 mmol) dropwise via syringe pump over 30 minutes. Maintain internal temperature below -70°C.
 - Note: The solution typically turns yellow/orange, indicating the formation of the aryl-lithium species.
- Equilibration: Stir at -78°C for 1–2 hours to ensure complete lithiation.
- Carboxylation:
 - Method A (Gas): Bubble anhydrous CO₂ gas through the solution for 30 minutes.
 - Method B (Solid): Pour the reaction mixture onto an excess of crushed dry ice in a beaker (slurry method).

- Quench: Allow the mixture to warm to room temperature (RT). Quench with water (50 mL) and adjust pH to ~1–2 using 2N HCl.
- Workup: Extract the aqueous layer with Ethyl Acetate (3 x 50 mL). Combine organic layers and extract with saturated NaHCO₃ solution (3 x 50 mL) to pull the acid product into the aqueous phase (separating it from unreacted neutral starting material).
- Acidification: Acidify the combined bicarbonate extracts with 6N HCl to pH 1. A white precipitate should form.
- Isolation: Filter the solid or extract with DCM, dry over Na₂SO₄, and concentrate.
 - Product: 2-Fluoro-3-methoxy-6-methylbenzoic acid.[3][4][5]
 - Appearance: Off-white solid.

Step 2: Demethylation to 2-Fluoro-3-hydroxy-6-methylbenzoic Acid

Boron tribromide (BBr₃) is the reagent of choice for cleaving aryl methyl ethers adjacent to electron-withdrawing groups where milder reagents (like HBr/AcOH) might fail or cause side reactions.

Reagents & Materials

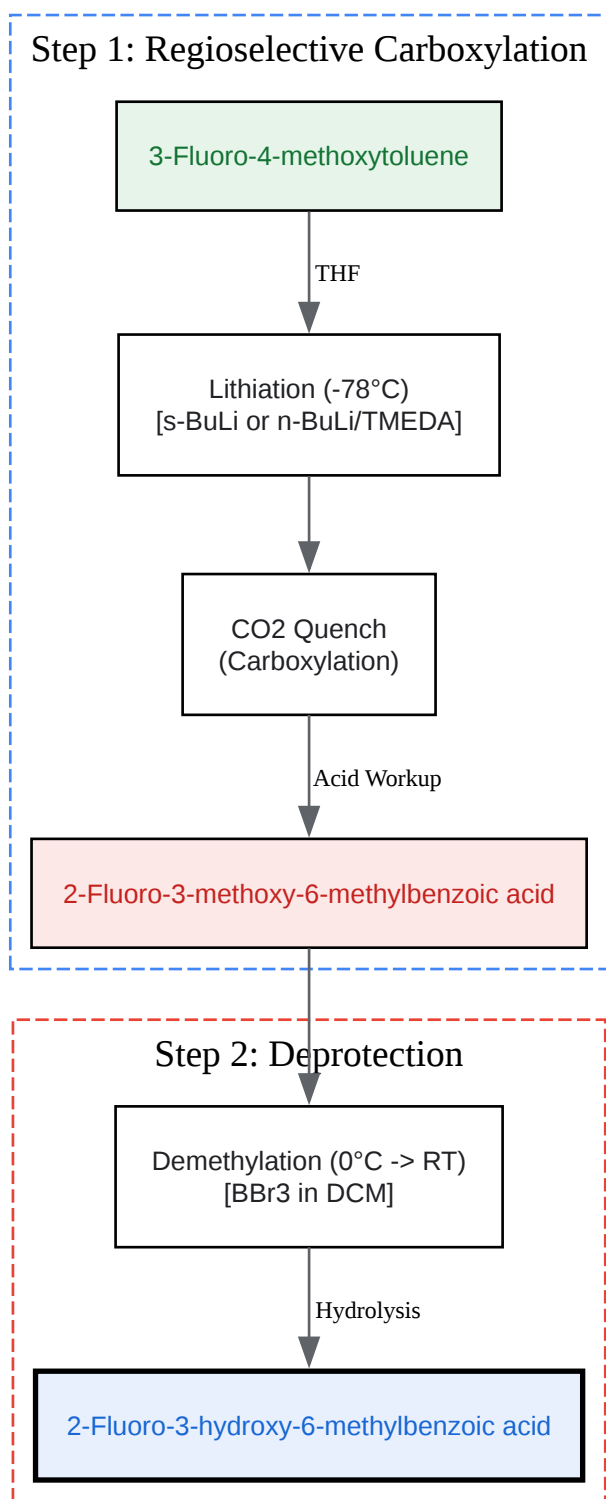
- Substrate: 2-Fluoro-3-methoxy-6-methylbenzoic acid (from Step 1).[5]
- Reagent: Boron Tribromide (BBr₃), 1.0 M solution in DCM (3.0 eq).[3][5]
- Solvent: Anhydrous Dichloromethane (DCM).

Protocol

- Setup: Use a dry flask under nitrogen atmosphere.
- Dissolution: Dissolve the starting material (e.g., 278 mg, 1.51 mmol) in anhydrous DCM (10 mL).
- Cooling: Cool the reaction mixture to 0°C in an ice bath.

- Addition: Add BBr_3 solution (4.5 mL, 4.53 mmol) dropwise over 10 minutes.
 - Caution: Reaction is exothermic; evolution of methyl bromide gas may occur.
- Reaction: Remove the ice bath and allow the mixture to warm to ambient temperature. Stir for 2–4 hours. Monitor by TLC or LC-MS (disappearance of methoxy peak).
- Quench: Cool back to 0°C . Carefully quench by dropwise addition of Methanol (MeOH) or ice-water. (MeOH is preferred initially to form volatile trimethyl borate).
- Workup: Dilute with water and extract with Ethyl Acetate (or DCM/MeOH mixture if solubility is low). Wash organic layer with brine, dry over Na_2SO_4 , and concentrate under reduced pressure.
- Purification: The crude product is often pure enough. If necessary, purify via recrystallization from Ethanol/Water or silica gel chromatography (MeOH/DCM gradient).

Process Visualization



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Figure 2: Step-by-step reaction workflow including critical reagents and conditions.

Analytical Characterization

Verify the identity of the final product using the following expected spectral data:

- ^1H NMR (400 MHz, DMSO-d_6):
 - δ 13.0 (br s, 1H, -COOH)
 - δ 9.8 (s, 1H, -OH)
 - δ 6.95 (t, 1H, Ar-H4)
 - δ 6.75 (dd, 1H, Ar-H5)
 - δ 2.30 (s, 3H, Ar-CH₃)
- ^{19}F NMR:
 - Single peak around -130 to -140 ppm (relative to CFCl_3).
- Mass Spectrometry (ESI-):
 - $[\text{M-H}]^-$ calculated for $\text{C}_8\text{H}_6\text{FO}_3$: 169.03; Found: 169.0.

Safety & Troubleshooting

Critical Safety Protocols

- Organolithiums (n-BuLi, s-BuLi): Pyrophoric. Handle strictly under inert atmosphere (Nitrogen/Argon). Use a syringe pump for addition to prevent thermal runaway.
- Boron Tribromide (BBr_3): Reacts violently with water/moisture to release HBr gas. Perform all transfers in a fume hood. Quench extremely slowly at 0°C.
- HF Precaution: While this route avoids direct fluorination (using HF), the starting material is fluorinated. Standard organic lab safety applies.

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Low Yield in Step 1	Incomplete lithiation or moisture ingress.	Ensure THF is freshly distilled/dried. Increase lithiation time to 2h. Use s-BuLi instead of n-BuLi.
Regioisomer Contamination	Lithiation at C5 (ortho to OMe) instead of C2.	Ensure temperature is strictly $<-70^{\circ}\text{C}$. The "sandwiched" C2 position is thermodynamically favored by F-chelation but kinetically sensitive.
Incomplete Demethylation	Old BBr_3 reagent or insufficient equivalents.	Use fresh BBr_3 . Increase equivalents to 4.0 eq. Extend reaction time.

References

- US Patent 2012/0157452 A1. B-Raf Inhibitors and Methods of Use Thereof. (See Paragraphs [0248]-[0249] for specific synthesis of 2-fluoro-3-methoxy-6-methylbenzoic acid and subsequent derivatization).
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- Snieckus, V. (1990). Directed Ortho Metalation. Tertiary Amide and O-Carbamate Directors in Synthetic Strategies for Polysubstituted Aromatics. *Chemical Reviews*.

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